

Application Note: Ethyl 2-methoxy-5-(sulfamoylmethyl)benzoate Synthesis & Optimization

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Compound of Interest

Compound Name: Ethyl 2-methoxy-5-(sulfamoylmethyl)benzoate

CAS No.: 1956355-39-7

Cat. No.: B13401987

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Compound Profile & Significance

Ethyl 2-methoxy-5-(sulfamoylmethyl)benzoate is a bifunctional building block containing an ester-protected carboxyl group and a benzylic primary sulfonamide. It is structurally analogous to the methyl ester intermediate used in the synthesis of Bensulfuron-methyl and related sulfonylurea herbicides. In medicinal chemistry, the sulfamoylmethyl motif (

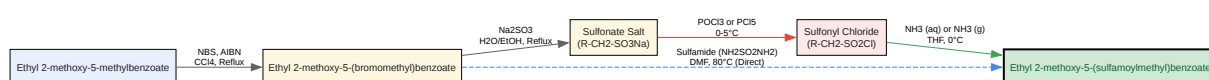
) serves as a bioisostere for carboxylic acids and provides unique hydrogen-bonding interactions in protease inhibitors and dopaminergic modulators.

Property	Specification
Systematic Name	Ethyl 5-(aminosulfonylmethyl)-2-methoxybenzoate
Molecular Formula	
Molecular Weight	273.31 g/mol
Core Moiety	o-Anisic Acid derivative
Key Functionality	Benzylic Sulfonamide (Meta to Ester, Para to Methoxy)
Solubility	Soluble in DMSO, DMF, Ethyl Acetate; Sparingly soluble in Water

Synthetic Strategy & Reaction Pathways

The synthesis typically proceeds via the functionalization of the C5-methyl group of Ethyl 2-methoxy-5-methylbenzoate or through the chloromethylation of Ethyl 2-methoxybenzoate. The critical step is the conversion of the benzylic halide to the sulfonamide.

Logical Pathway Diagram



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Figure 1: Synthetic pathways converting the methyl precursor to the target sulfonamide via classic Strecker alkylation or direct sulfamidation.

Detailed Experimental Protocols

Method A: The "Classic" Sulfite-Chloride Route (High Reliability)

This method is preferred for scale-up due to the low cost of reagents and high predictability.

Step 1: Benzylic Bromination

Objective: Selectively brominate the C5-methyl group.

- Reagents: Ethyl 2-methoxy-5-methylbenzoate (1.0 eq), N-Bromosuccinimide (NBS, 1.05 eq), AIBN (0.05 eq).
- Solvent: Carbon Tetrachloride () or Benzotrifluoride (green alternative).
- Protocol:
 - Dissolve substrate in solvent ().
 - Add NBS and AIBN.
 - Reflux () for 4–6 hours under . Monitor by TLC (consumption of starting material).
 - Cool to , filter off succinimide byproduct.
 - Concentrate filtrate to yield crude benzylic bromide.

Step 2: Sulfonation (Strecker Reaction)

Objective: Convert bromide to sodium sulfonate.

- Reagents: Sodium Sulfite (, 1.5 eq).

- Solvent: Water:Ethanol (2:1).
- Protocol:
 - Dissolve crude bromide in Ethanol.
 - Add aqueous solution dropwise.
 - Reflux for 2 hours. The mixture typically becomes homogeneous.
 - Cool to room temperature. The sodium sulfonate salt may precipitate; if not, concentrate to dryness and recrystallize from brine/ethanol.

Step 3: Chlorination & Amidation

Objective: Generate the sulfonamide.^{[1][2][3]}

- Reagents: Phosphorus Pentachloride () or ; Aqueous Ammonia (25%).
- Protocol:
 - Suspend dry sulfonate salt in Toluene or DCM.
 - Add (1.1 eq) portion-wise at . Stir at RT for 2 hours.
 - Pour mixture onto ice-water; extract the organic layer (containing Sulfonyl Chloride). Do not store—use immediately.
 - Add the organic extract dropwise to a stirred solution of aqueous Ammonia (excess, 5 eq) at

- Stir for 1 hour. The product precipitates or is extracted with Ethyl Acetate.^[4]
- Purification: Recrystallize from Ethanol/Water.

Method B: Direct Sulfamidation (Modern/Efficient)

This method bypasses the unstable sulfonyl chloride intermediate, using Sulfamide to install the

group directly.

- Reagents: Ethyl 2-methoxy-5-(bromomethyl)benzoate (1.0 eq), Sulfamide (, 1.2 eq), or NaOH (1.0 eq).
- Solvent: DMF (anhydrous).
- Protocol:
 - Dissolve Sulfamide in DMF under inert atmosphere.
 - Add base and stir for 15 minutes.
 - Add the benzylic bromide solution slowly.
 - Heat to for 4 hours.
 - Quench: Pour into ice water. Acidify slightly to pH 5–6.
 - Extract with Ethyl Acetate, wash with brine (5x to remove DMF).
 - Dry over and concentrate.

Critical Reaction Parameters & Troubleshooting

Parameter	Optimal Condition	Impact of Deviation
Temperature (Bromination)	(Reflux)	Too Low: Incomplete reaction. Too High: Di-bromination (impurity).
Stoichiometry (NBS)	1.05 Equivalents	Excess: Leads to gem-dibromide formation, which hydrolyzes to aldehyde.
Amidation pH	Basic ()	Acidic: Prevents ammonia nucleophilicity; hydrolyzes sulfonyl chloride to sulfonic acid.
Water Content (Method B)	Anhydrous ()	Water competes with sulfamide, leading to alcohol formation.

Analytical Checkpoints

- HPLC: Monitor the disappearance of the benzylic halide (RT ~ 12 min) and appearance of the sulfonamide (RT ~ 8 min, more polar).
- NMR ():
 - Product: Look for the singlet at () and the broad exchangeable singlet at ().
 - Impurity: Benzylic alcohol appears at

Safety & Handling Protocols

Hazard Identification:

- Benzylic Halides: Potent lachrymators and skin irritants. Handle only in a functioning fume hood.
- Phosphorus Pentachloride: Reacts violently with water releasing HCl gas.
- Sulfonyl Chlorides: Corrosive and unstable; potential pressure buildup in closed vessels.

PPE Requirements:

- Double nitrile gloves.
- Chemical splash goggles.
- Lab coat with chemical resistance.

Waste Disposal:

- Quench all $\text{PCl}_5/\text{POCl}_3$ reactions with ice/water slowly before disposal.
- Segregate halogenated solvents (DCM, CCl_4) from non-halogenated streams.

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